A Technical Guide to the Magnetic Susceptibility of Chromium(III) Chloride Hexahydrate

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Compound of Interest		
Compound Name:	*Chromium(III) chloride hexahydrate*	
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This guide provides an in-depth analysis of the magnetic properties of **chromium(III) chloride hexahydrate**, $[Cr(H_2O)_6]Cl_3$. It is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the magnetic behavior of this coordination compound. The document details the theoretical basis of its paramagnetism, presents quantitative magnetic data, and outlines a detailed experimental protocol for its characterization.

Theoretical Background

The magnetic properties of a substance are determined by the presence of unpaired electrons. Materials with unpaired electrons are attracted to a magnetic field and are known as paramagnetic. The magnetic behavior of **chromium(III) chloride hexahydrate** is dictated by the electronic configuration of the central chromium(III) ion.

1.1. Electronic Configuration of Cr(III)

Chromium in its +3 oxidation state (Cr^{3+}) has an electron configuration of [Ar] $3d^3$. In the octahedral crystal field of the hexahydrate complex, $[Cr(H_2O)_6]^{3+}$, the d-orbitals split into two energy levels: a lower-energy t_2g set (dxy, dyz, dxz) and a higher-energy eg set (dx²-y², dz²). According to Hund's rule, the three d-electrons will singly occupy the three t_2g orbitals, resulting in three unpaired electrons. For a d^3 configuration in an octahedral field, the high-spin and low-spin arrangements are identical.[1]

1.2. Magnetic Moment

The magnetic moment of a paramagnetic substance arises from the spin and orbital angular momenta of its unpaired electrons. For most first-row transition metal complexes, the orbital contribution is "quenched" by the ligand field, and the magnetic moment can be approximated by the spin-only formula:

$$\mu_{so} = \sqrt{[n(n+2)]}$$

where:

- μ_{so} is the spin-only magnetic moment in Bohr Magnetons (B.M.).

- n is the number of unpaired electrons.

For the Cr(III) ion with three unpaired electrons (n=3), the theoretical spin-only magnetic moment is:

$$\mu_{so} = \sqrt{[3(3+2)]} = \sqrt{15} \approx 3.87 \text{ B.M.}$$

This theoretical value is in close agreement with experimentally observed values.

Quantitative Magnetic Data

The magnetic properties of **chromium(III) chloride hexahydrate** are summarized in the table below. The molar magnetic susceptibility was calculated from the experimentally observed effective magnetic moment at a standard temperature of 298 K.

Parameter	Symbol	Value
Number of Unpaired Electrons	n	3
Theoretical Spin-Only Magnetic Moment	μ_so	3.87 B.M.
Observed Effective Magnetic Moment	μ_eff	3.83 B.M.[2][3]
Calculated Molar Magnetic Susceptibility (298 K)	χ_M	6135×10^{-6} cm³/mol (Calculated)

Note: The molar magnetic susceptibility (χ_M) is calculated using the formula μ_eff = 2.828√(χ_M·T). This value represents the corrected molar susceptibility (χ'_M), which accounts for the diamagnetic contributions of the atoms.

Experimental Protocol: Determination of Magnetic Susceptibility by the Gouy Method

The Gouy method is a common and reliable technique for determining the magnetic susceptibility of solid samples. It measures the apparent change in the mass of a sample when it is placed in a magnetic field.[4][5]

3.1. Apparatus

- Gouy Balance (Analytical balance with a hook for suspending the sample)

- Electromagnet with a variable power supply

- Gaussmeter for magnetic field calibration

- Gouy sample tube (a long, cylindrical tube of uniform diameter)

- Finely powdered sample of **chromium(III) chloride hexahydrate**

- Calibration standard with a known magnetic susceptibility (e.g., $HgCo(SCN)_4$ or $[Ni(en)_3]S_2O_3$)

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3.2. Procedure

- Calibration: a. Accurately weigh the empty, clean, and dry Gouy tube (m_0). b. Suspend the empty tube from the balance so that its bottom is in the region of the negligible magnetic field. Record the mass with the magnet off (W_empty,off). c. Turn the magnet on to the desired field strength (H). Record the mass of the empty tube again (W_empty,on). d. Fill the tube with the calibration standard to a fixed height (L). e. Weigh the filled tube with the magnet off (W_cal,off) and with the magnet on (W_cal,on). f. Calculate the change in mass for the calibrant ($\Delta W\_cal = W\_cal,on - W\_cal,off$) and the empty tube ($\Delta W\_empty = W\_empty,on - W\_empty,off$). g. The force exerted on the calibrant is $F\_cal = g(\Delta W\_cal - \Delta W\_empty)$. h. Use the known mass susceptibility (χ_g,cal) of the standard to determine the apparatus constant (β) and the air displacement correction (α) for subsequent calculations.

- Sample Measurement: a. Empty and clean the Gouy tube. b. Fill the tube with the finely powdered **chromium(III) chloride hexahydrate** to the exact same height (L) as the calibrant. This is crucial for accurate results. c. Weigh the tube containing the sample with the magnet off (W_sample,off) and on (W_sample,on) at the same field strength (H) used for calibration. d. Record the ambient temperature (T) in Kelvin.
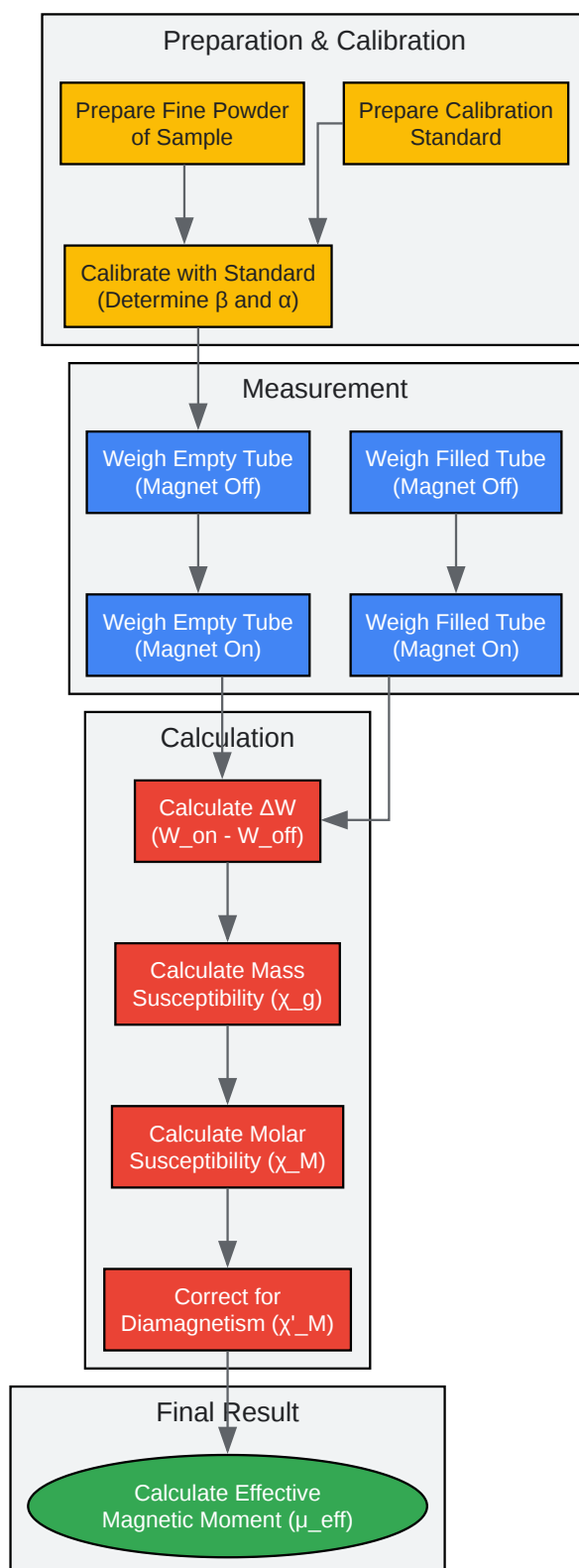
3.3. Calculations

- Calculate the mass of the sample (m_sample): $m\_sample = W\_sample,off - m_0$

- Calculate the change in mass for the sample (ΔW_sample): $\Delta W\_sample = W\_sample,on - W\_sample,off$

- Calculate the mass susceptibility (χ_g) of the sample: $\chi\_g = [\beta * (\Delta W\_sample - \Delta W\_empty) / m\_sample] + \alpha$

- Calculate the molar susceptibility (χ_M) of the sample: $\chi_M = \chi_g * $ Molar Mass of $CrCl_3 \cdot 6H_2O$

- Correct for Diamagnetism: The measured molar susceptibility (χ_M) includes both the paramagnetic contribution from the Cr(III) ion and diamagnetic contributions from the chromium ion, water ligands, and chloride counter-ions. The corrected molar susceptibility (χ'_M) is found by subtracting the diamagnetic correction (D). $\chi'\_M = \chi\_M - D$ Pascal's constants can be used to estimate the diamagnetic correction D.

- Calculate the Effective Magnetic Moment (μ_eff): $\mu_{eff} = 2.828 * \sqrt{\chi'_M * T}$

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the magnetic susceptibility of a sample using the Gouy balance method.

Preparation & Calibration

- Prepare Fine Powder of Sample
- Prepare Calibration Standard
- Calibrate with Standard (Determine β and α)

Measurement

- Weigh Empty Tube (Magnet Off)
- Weigh Filled Tube (Magnet Off)
- Weigh Empty Tube (Magnet On)
- Weigh Filled Tube (Magnet On)

Calculation

- Calculate ΔW (W_on - W_off)
- Calculate Mass Susceptibility (χ_g)
- Calculate Molar Susceptibility (χ_M)
- Correct for Diamagnetism (χ'_M)

Final Result

- Calculate Effective Magnetic Moment (μ_{eff})

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Caption: Workflow for Magnetic Susceptibility Measurement by Gouy Method.

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References

- 1. Magnetic Susceptibility of Coordination Compounds in the General Chemistry Laboratory [article.sapub.org]

- 2. sarthaks.com [sarthaks.com]

- 3. `[Cr(H_2O)_6] Cl_3` (At. no. of Cr = 24) has a magnetic moment of 3.83 B.M. The correct distribution of 3d electrons in the chromium of the complex is : [allen.in]

- 4. researchgate.net [researchgate.net]

- 5. fizika.si [fizika.si]

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